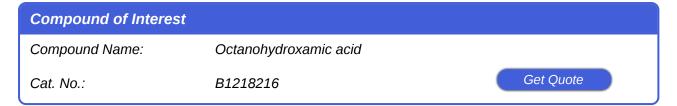


An In-depth Technical Guide to the Synthesis of Octanohydroxamic Acid

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the primary synthesis reaction mechanisms for **octanohydroxamic acid**, a compound of significant interest due to its function as a potent metal chelator and enzyme inhibitor.[1][2] The document details the core chemical pathways, offers specific experimental protocols, and presents quantitative data to facilitate reproducible research and development.

Core Synthesis Pathways and Reaction Mechanisms

The synthesis of **octanohydroxamic acid** is most commonly achieved via nucleophilic acyl substitution.[1] This class of reaction involves a nucleophile attacking the electrophilic carbonyl carbon of a carboxylic acid derivative.[3][4] The primary starting materials, or precursors, for this synthesis are typically either octanoate esters or octanoyl chloride.

Synthesis from Octanoate Esters

The reaction of an alkyl octanoate (such as ethyl or methyl octanoate) with hydroxylamine is a widely used method for producing **octanohydroxamic acid**.[5][6] This process follows a base-catalyzed nucleophilic acyl substitution mechanism, also known as aminolysis of an ester.[7][8]

Mechanism:



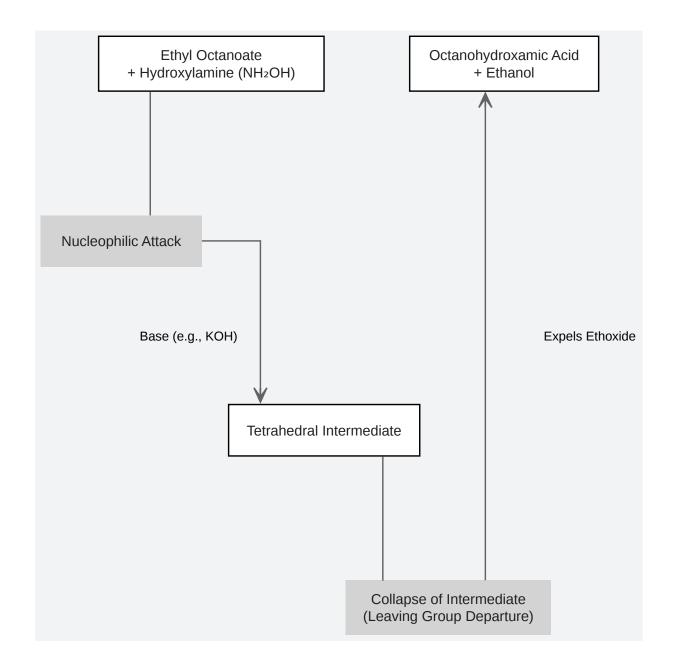




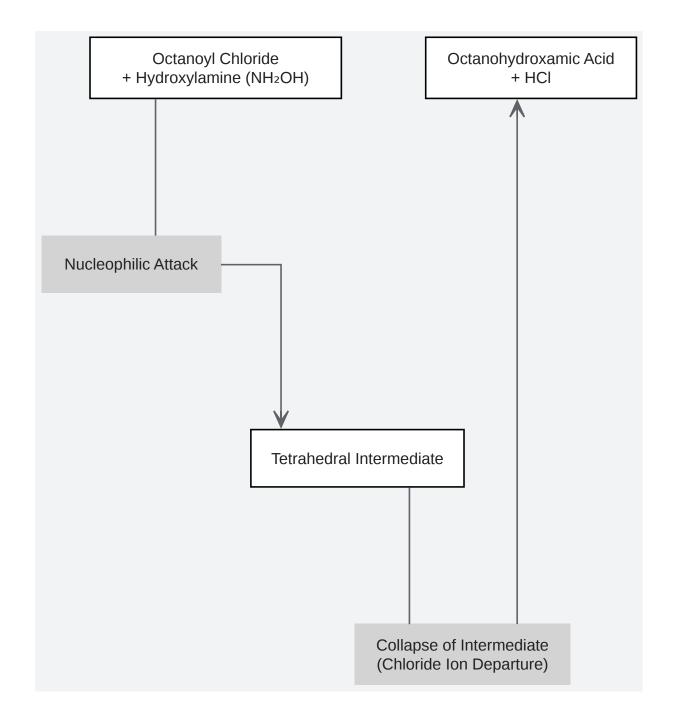
The reaction is typically performed in the presence of a strong base like potassium hydroxide (KOH) or sodium hydroxide (NaOH), which deprotonates hydroxylamine to form the more potent hydroxylamide anion nucleophile.[1]

- Nucleophilic Attack: The hydroxylamine (or its anion) acts as the nucleophile, attacking the electrophilic carbonyl carbon of the ethyl octanoate. This breaks the carbonyl π -bond and forms a tetrahedral alkoxide intermediate.[7][8]
- Intermediate Collapse: The tetrahedral intermediate is unstable and collapses. The lone pair
 of electrons on the oxygen atom reforms the carbon-oxygen double bond.
- Leaving Group Departure: Simultaneously, the ethoxy group (¬OCH₂CH₃) is expelled as a leaving group.[7] It is subsequently protonated by the solvent or upon workup to form ethanol. The final product is **octanohydroxamic acid**.

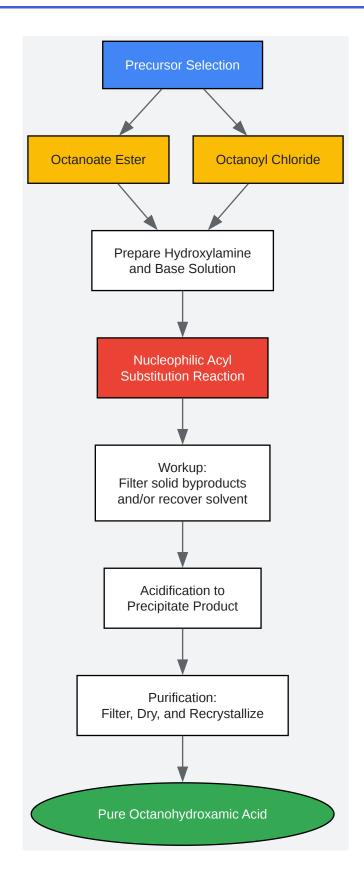












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